

Application Notes and Protocols: Evolitrine Extraction from Acronychia pedunculata Leaves

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Evolitrine	
Cat. No.:	B1580591	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Acronychia pedunculata, a plant belonging to the Rutaceae family, is utilized in traditional medicine, particularly in Sri Lanka, for treating inflammatory conditions.[1] Scientific investigations have identified **evolitrine**, a furoquinoline alkaloid, as a major bioactive compound in the leaves of this plant, exhibiting significant anti-inflammatory and analgesic properties.[1][2] This document provides a detailed protocol for the extraction and isolation of **evolitrine** from the leaves of Acronychia pedunculata, based on established methodologies. The protocol is intended to be a comprehensive guide for researchers in natural product chemistry and drug discovery.

Quantitative Data Summary

The following table summarizes the typical yields obtained at different stages of the extraction and purification process.



Parameter	Value
Starting Plant Material (dried leaves)	1 kg
Volume of 70% Ethanol for Extraction	5 L
Yield of Crude 70% Ethanol Extract	150 g
Yield of Alkaloid Fraction	10 g
Yield of Purified Evolitrine	500 mg
Purity of Evolitrine (by HPLC)	>98%

Experimental Protocols

This section details the step-by-step methodology for the extraction and isolation of **evolitrine**.

- 1. Preparation of Plant Material:
- Fresh leaves of Acronychia pedunculata are collected and washed thoroughly with distilled water to remove any dirt and debris.
- The leaves are air-dried in the shade for 7-10 days until they are brittle.
- The dried leaves are then ground into a coarse powder using a mechanical grinder.
- 2. Crude Extraction with 70% Ethanol:
- The powdered leaves are macerated with 70% ethanol at a solid-to-solvent ratio of 1:5 (w/v).
- The mixture is shaken periodically and left to stand for 72 hours at room temperature.
- The extract is then filtered through Whatman No. 1 filter paper.
- The filtrate is concentrated under reduced pressure using a rotary evaporator at 40°C to obtain the crude 70% ethanol extract (EELA).[1]
- 3. Acid-Base Extraction for Alkaloid Fraction:

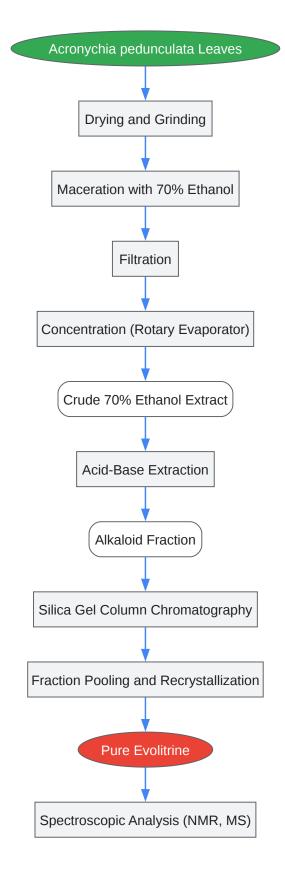


- The crude ethanol extract is dissolved in 5% hydrochloric acid (HCl).
- The acidic solution is then washed with dichloromethane (CH₂Cl₂) to remove neutral and acidic compounds.
- The aqueous layer is collected and basified with ammonium hydroxide (NH₄OH) to a pH of 9-10.
- The basic solution is then partitioned with CH₂Cl₂. The organic layer, containing the alkaloids, is collected.
- The CH₂Cl₂ layer is washed with distilled water, dried over anhydrous sodium sulfate (Na₂SO₄), and evaporated to dryness to yield the total alkaloid fraction.
- 4. Isolation of **Evolitrine** by Column Chromatography:
- The alkaloid fraction is subjected to column chromatography over silica gel (60-120 mesh).
- The column is eluted with a gradient of chloroform (CHCl₃) and methanol (MeOH), starting with 100% CHCl₃ and gradually increasing the polarity with MeOH.
- Fractions are collected and monitored by thin-layer chromatography (TLC) using a mobile phase of CHCl₃:MeOH (95:5) and visualized under UV light (254 nm).
- Fractions showing a prominent spot corresponding to the Rf value of a standard evolitrine sample are pooled.
- The pooled fractions are concentrated and recrystallized from methanol to yield pure evolitrine.
- 5. Structure Confirmation:
- The identity and purity of the isolated evolitrine are confirmed by spectroscopic methods, including Nuclear Magnetic Resonance (¹H NMR and ¹³C NMR) and Mass Spectrometry (MS), and by comparison with published data.[1]

Visualizations



Experimental Workflow for **Evolitrine** Extraction



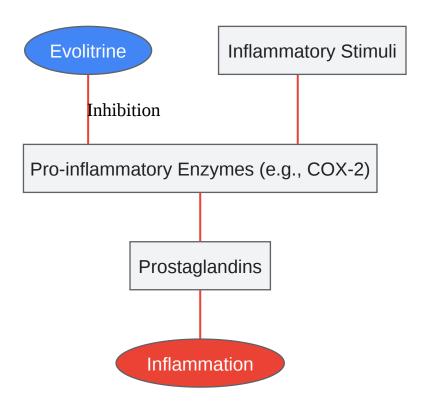
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Caption: Workflow for the extraction and isolation of evolitrine.

Signaling Pathway (Hypothetical)

While the provided search results do not detail a specific signaling pathway for **evolitrine**'s action, it is known to have anti-inflammatory effects. A hypothetical pathway could involve the inhibition of pro-inflammatory mediators.



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Caption: Hypothetical anti-inflammatory pathway of evolitrine.

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